

# An In-depth Technical Guide to Secnidazole-d6: Chemical Properties and Structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Secnidazole-d6

Cat. No.: B584328

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Secnidazole-d6** is the deuterium-labeled analogue of Secnidazole, a second-generation 5-nitroimidazole antimicrobial agent.<sup>[1]</sup> Like its parent compound, **Secnidazole-d6** is of significant interest in pharmaceutical research, primarily as an internal standard for pharmacokinetic and metabolic studies. The substitution of hydrogen atoms with deuterium, a stable, non-radioactive isotope, provides a distinct mass signature that allows for precise quantification in biological matrices using mass spectrometry. This guide provides a comprehensive overview of the chemical properties, structure, and analytical considerations for **Secnidazole-d6**.

## Chemical Properties and Structure

**Secnidazole-d6** is characterized by the replacement of six hydrogen atoms with deuterium atoms. This isotopic labeling does not significantly alter the chemical reactivity but provides a crucial mass shift for analytical purposes.

## Table 1: General Chemical Properties of Secnidazole-d6

Property	Value	Source
Chemical Name	$\alpha$ ,2-Dimethyl-5-nitro-1H-imidazole-1-ethanol-d6	[2]
CAS Number	1346603-27-7	[3]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> D <sub>6</sub> N <sub>3</sub> O <sub>3</sub>	[2]
Molecular Weight	191.22 g/mol	[2]
Appearance	Off-White to Pale Yellow Solid	[4]
Melting Point	73-75°C	[4]
Solubility	Slightly soluble in Chloroform, Ethanol, and Methanol	[4]

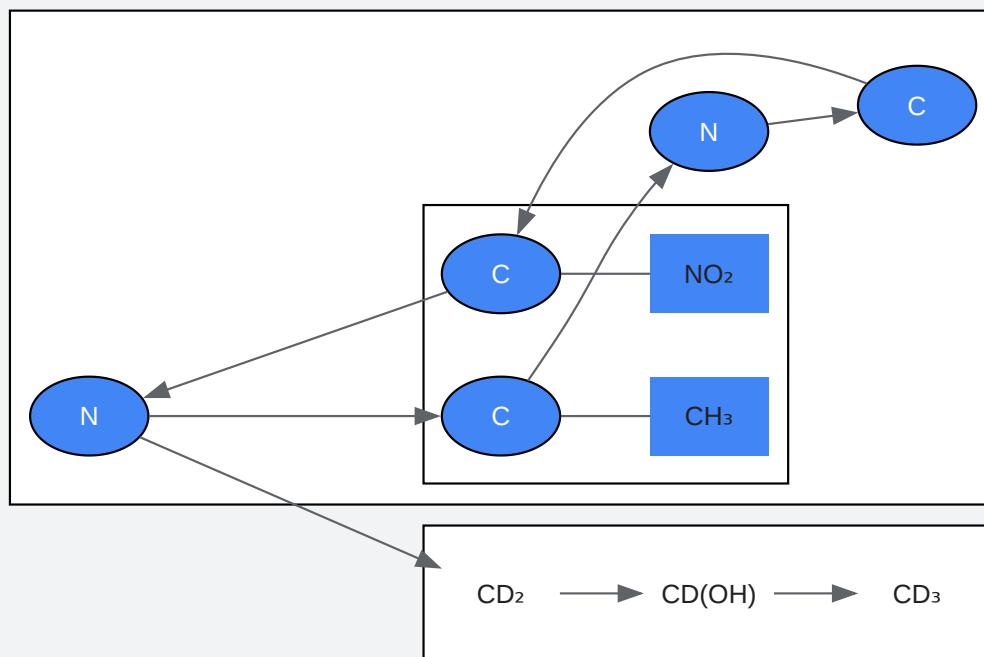
**Table 2: Computed Properties of Secnidazole-d6**

Property	Value	Source
IUPAC Name	1-(2-methyl-5-nitro-1H-imidazol-1-yl)propan-2-ol-1,1,1,2,3,3-d6	[5]
SMILES	[2H]C([2H])([2H])C([2H])(O)C([2H])(N1C(=O)C(=O)N=C1C)[2H]	[3]

## Chemical Structure Visualization

The chemical structure of **Secnidazole-d6**, with the positions of deuterium labeling, is crucial for understanding its properties.

Chemical Structure of Secnidazole-d6



[Click to download full resolution via product page](#)

Caption: Chemical Structure of **Secnidazole-d6**.

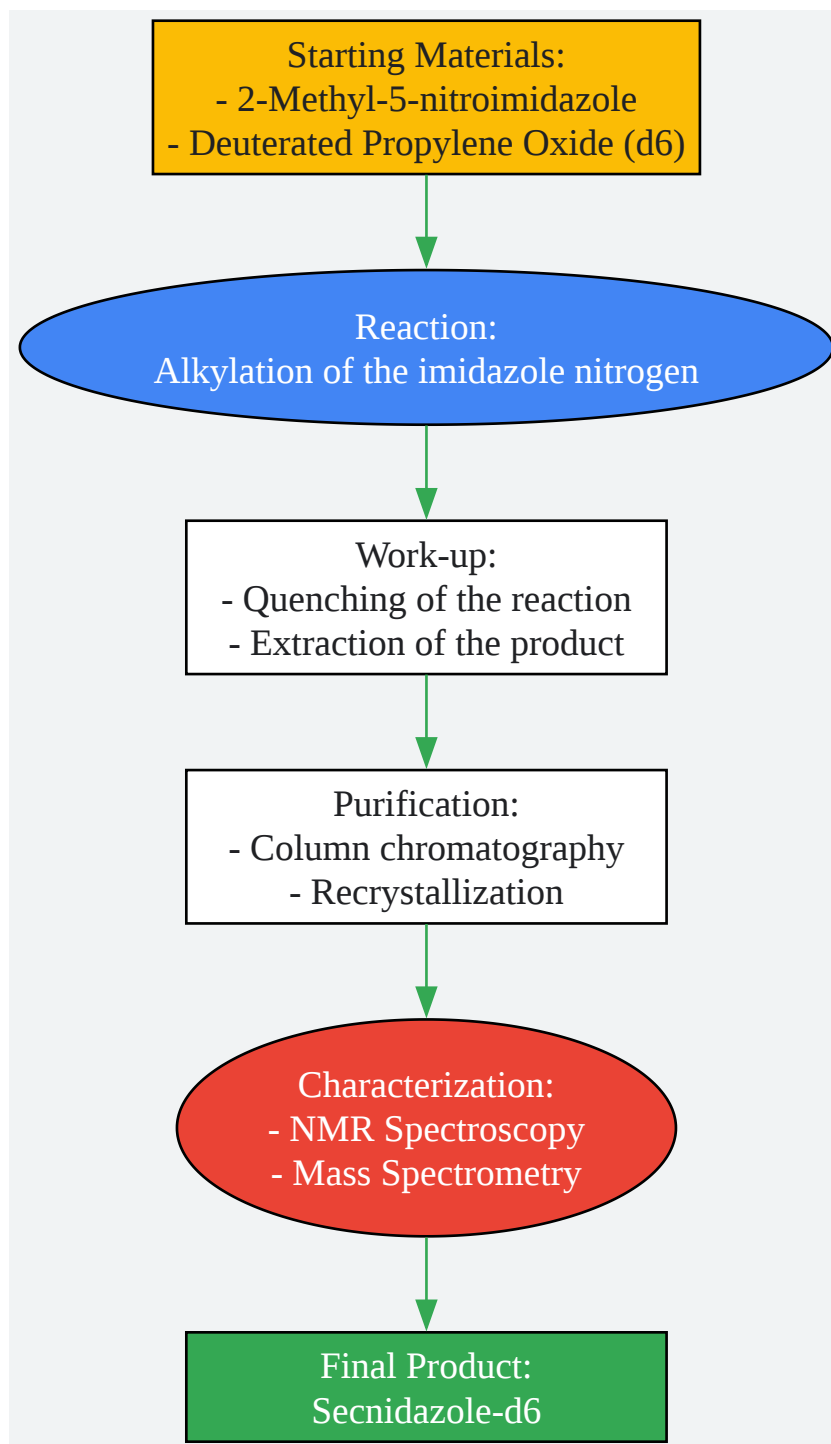
## Experimental Protocols

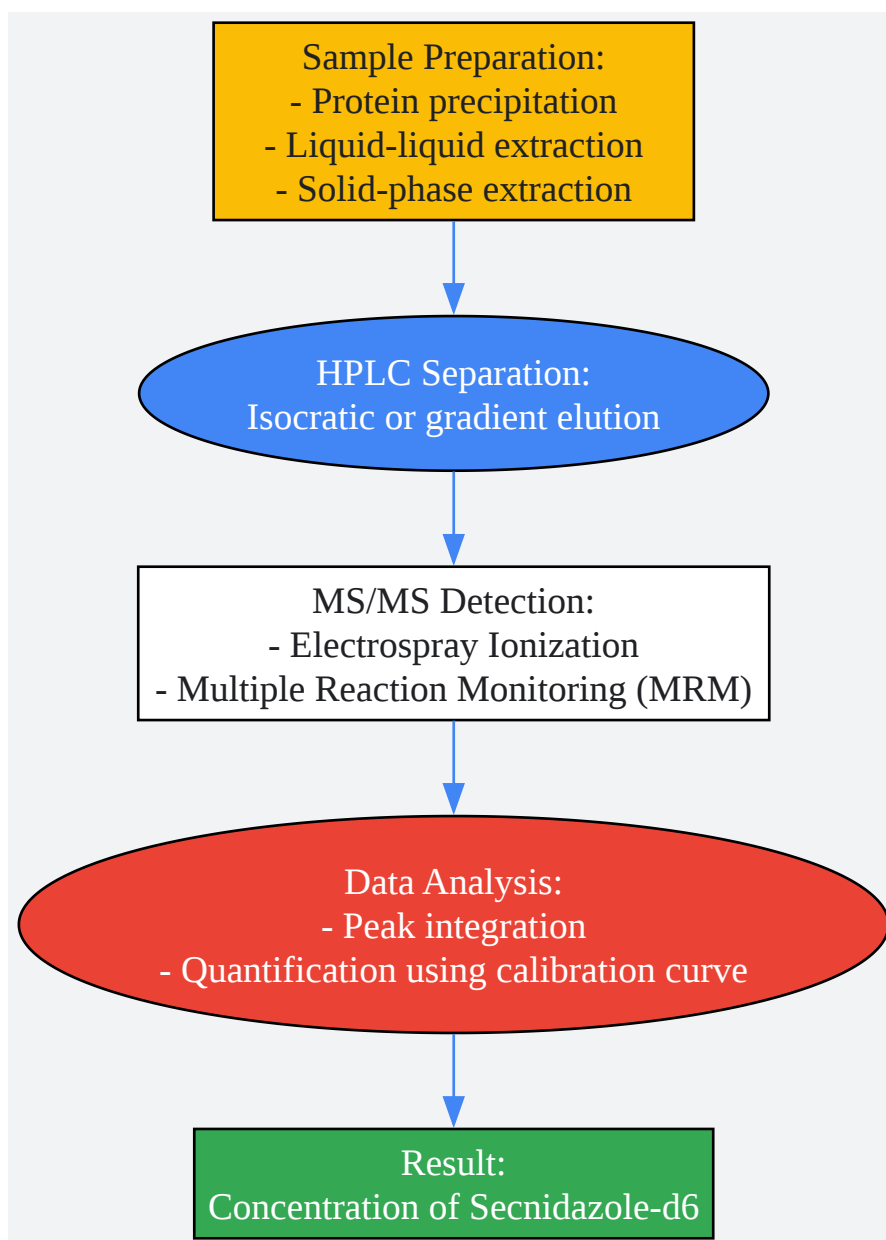
Detailed experimental protocols for the synthesis and analysis of **Secnidazole-d6** are not readily available in publicly accessible literature. However, based on general chemical principles and information regarding the unlabeled compound, the following methodologies can be proposed.

### Synthesis of Secnidazole-d6: A Proposed Approach

A definitive, step-by-step synthesis protocol for **Secnidazole-d6** is not available in the provided search results. However, a general approach to deuteration can be inferred. The synthesis would likely involve reacting 2-methyl-5-nitroimidazole with a deuterated propylene oxide or a related deuterated three-carbon synthon.

Logical Workflow for a Proposed Synthesis:





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. US20230348397A2 - Deuterated secnidazole for use in the treatment of bacterial vaginosis and methods and uses thereof - Google Patents [patents.google.com]
- 2. scbt.com [scbt.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Secnidazole-d6: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b584328#secnidazole-d6-chemical-properties-and-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)